

physical and chemical characteristics of 4-Boc-amino-2,2-dimethylbutyric acid

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Compound of Interest	
Compound Name:	4-Boc-amino-2,2-dimethylbutyric acid
Cat. No.:	B115227
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An In-depth Technical Guide to 4-Boc-amino-2,2-dimethylbutyric acid

Introduction

4-Boc-amino-2,2-dimethylbutyric acid, also known as 4-(tert-Butoxycarbonylamino)-2,2-dimethylbutanoic acid, is a synthetic amino acid derivative of significant interest in medicinal chemistry and pharmaceutical development.^{[1][2]} Its structure incorporates a tert-butoxycarbonyl (Boc) protecting group on the terminal amine, a feature crucial for its application in peptide synthesis.^{[1][3]} The gem-dimethyl group at the α -carbon introduces conformational constraints and metabolic stability. This guide provides a comprehensive overview of its physical and chemical characteristics, experimental protocols for its synthesis and analysis, and its role in modern drug discovery, particularly as a component in Proteolysis Targeting Chimeras (PROTACs).^[4]

Physicochemical and Identifier Information

The fundamental properties of **4-Boc-amino-2,2-dimethylbutyric acid** are summarized below. These identifiers are essential for substance registration, tracking, and safety data management.

Table 1: Compound Identifiers

Identifier	Value	Reference
IUPAC Name	4-(tert-butoxycarbonylamino)-2,2-dimethylbutanoic acid	[1][2][5]
CAS Number	153039-17-9	[1][2][5]
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[1][2][5]
Molecular Weight	231.29 g/mol	[1][2][5][6]
PubChem ID	4306222	[1][2]

| MDL Number | MFCD04038508 |[1][2] |

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	White to off-white solid	[1][2]
Purity	≥ 98% (by HPLC)	[1][2]
Solubility	Enhanced solubility, soluble in organic solvents	[1][2][7]
Melting Point	Data not available	
Boiling Point	Data not available	[8]

| Storage | 0 - 8 °C, sealed storage, away from moisture |[1][2][4] |

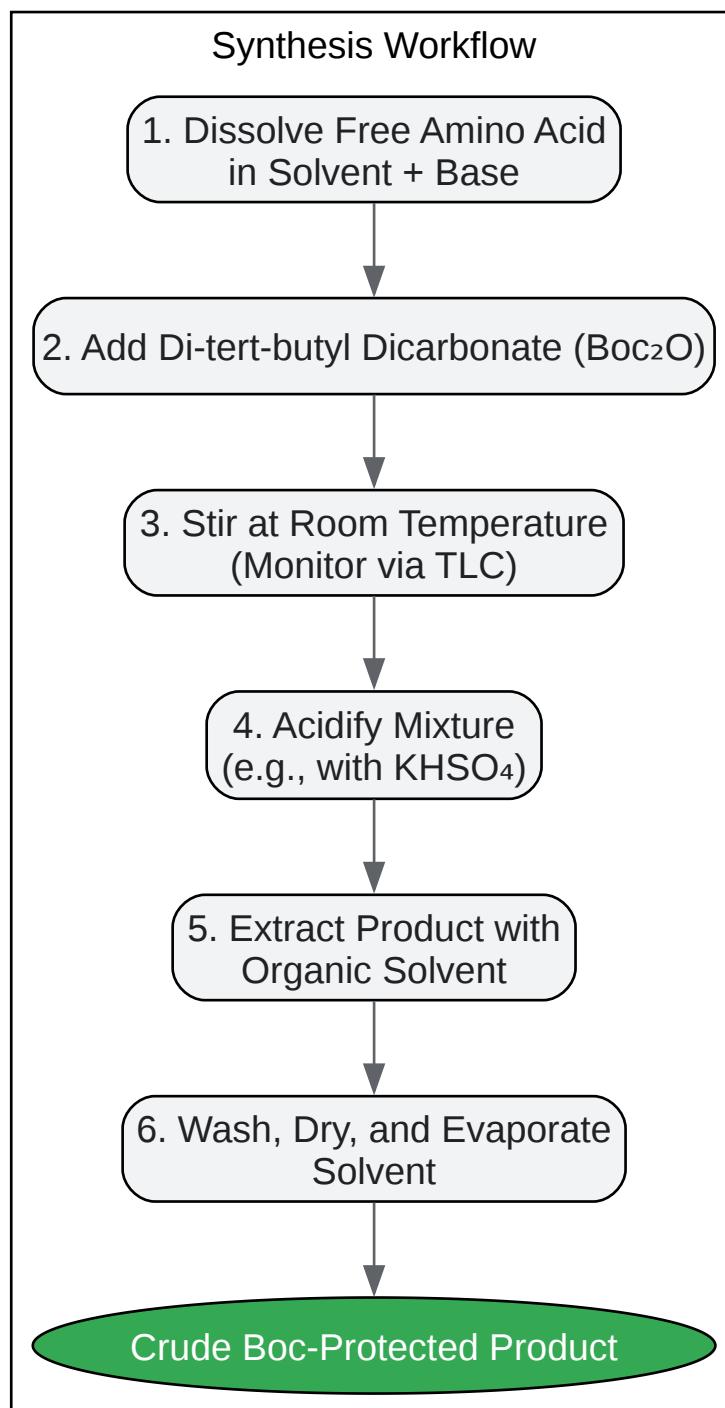
Experimental Protocols

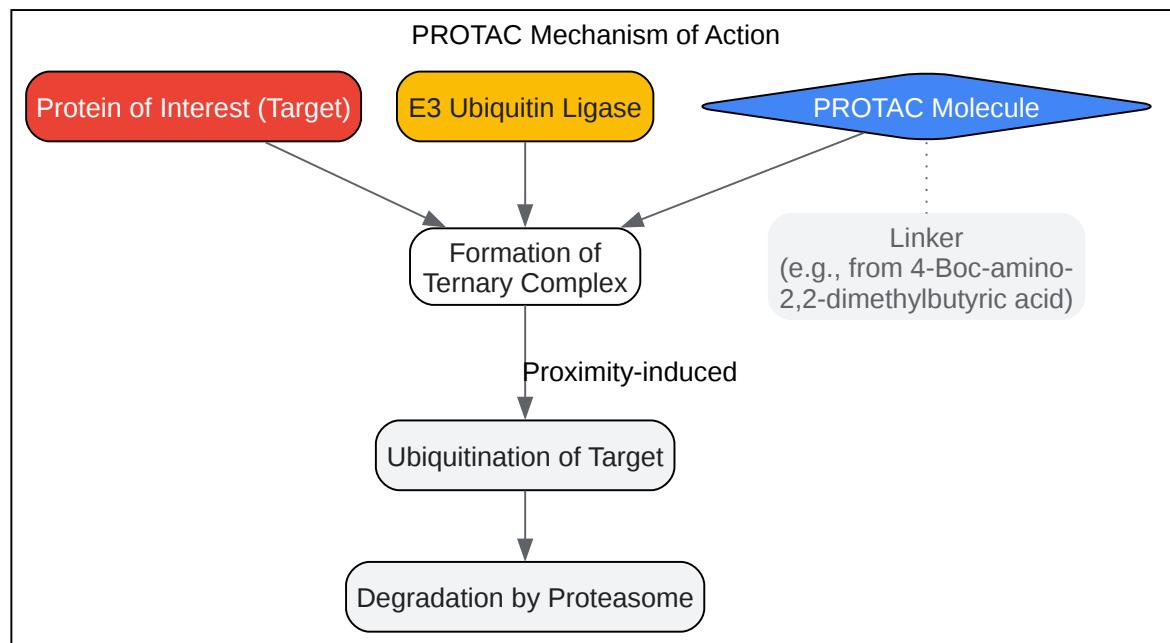
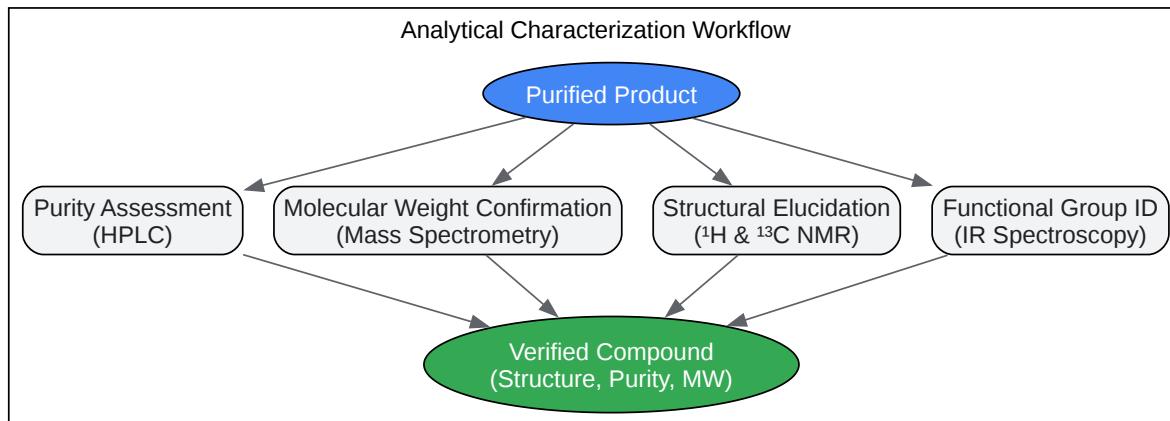
General Synthesis of Boc-Protected Amino Acids

The synthesis of **4-Boc-amino-2,2-dimethylbutyric acid** follows a standard procedure for Boc protection of an amino group. The protocol involves the reaction of the free amino acid with di-tert-butyl dicarbonate (Boc₂O) under basic conditions.

Methodology:

- **Reaction Setup:** The free amino acid (4-amino-2,2-dimethylbutanoic acid) is dissolved in a suitable solvent mixture, such as aqueous dioxane or a mixture of an organic solvent and water.
- **Base Addition:** A base, such as sodium hydroxide or triethylamine, is added to the solution to deprotonate the amino group, increasing its nucleophilicity.
- **Boc₂O Addition:** Di-tert-butyl dicarbonate (Boc₂O), dissolved in an organic solvent, is added to the reaction mixture. The reaction is typically stirred at room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) to confirm the consumption of the starting amino acid.
- **Work-up:** Upon completion, the reaction mixture is acidified (e.g., with a cold, dilute solution of KHSO₄) to a pH of approximately 2-3.
- **Extraction:** The product is extracted from the aqueous phase using an organic solvent such as ethyl acetate. The organic layers are combined.
- **Washing and Drying:** The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate (Na₂SO₄), filtered, and the solvent is removed under reduced pressure to yield the crude product.^[9]





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